

Application Notes: Preparation of NMR Samples in Dimethyl Sulfoxide-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl sulfoxide-d6

Cat. No.: B120158

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: Properties and Applications of DMSO-d6 in NMR Spectroscopy

Dimethyl sulfoxide-d6 (DMSO-d6) is a highly polar, aprotic deuterated solvent widely utilized in Nuclear Magnetic Resonance (NMR) spectroscopy. Its exceptional ability to dissolve a broad spectrum of both polar and nonpolar organic compounds, including many that are insoluble in more common solvents like chloroform-d (CDCl_3), makes it an invaluable tool in chemical analysis. It is particularly useful for analyzing peptides, proteins, carbohydrates, and nucleic acids.

The key advantages of DMSO-d6 include its wide liquid range, high boiling point (189 °C), which allows for high-temperature NMR studies and reduces evaporative losses, and a relatively simple residual solvent spectrum. However, users must be aware of its distinct challenges. DMSO-d6 has a melting point of approximately 18.5-20.2 °C, meaning it can solidify at or just below room temperature and may require gentle warming before use. Its high viscosity can lead to broadened spectral lines compared to less viscous solvents.

The most significant challenge associated with DMSO-d6 is its hygroscopic nature; it readily absorbs moisture from the atmosphere. This results in a prominent water peak in the ^1H NMR spectrum, which can obscure signals from the analyte. Therefore, meticulous sample handling to minimize water contamination is critical for acquiring high-quality spectra.

Quantitative Data Summary

The physical and spectral properties of DMSO-d6 are summarized below for easy reference.

Table 1: Physical Properties of **Dimethyl Sulfoxide-d6**

Property	Value	Citations
Chemical Formula	(CD ₃) ₂ SO	
Molar Mass	84.17 g/mol	N/A
Density	~1.190 g/mL at 25 °C	N/A
Melting Point	18.5 - 20.2 °C	
Boiling Point	189 °C	

Table 2: Key ¹H and ¹³C NMR Spectral Properties of DMSO-d6

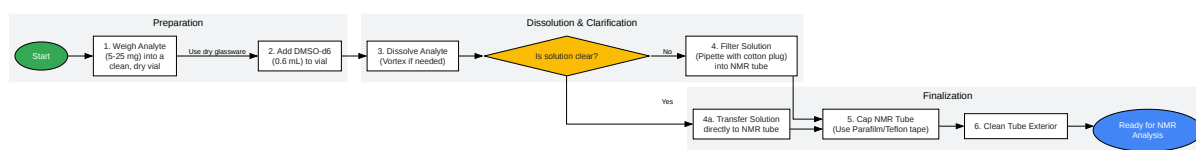
Parameter	Chemical Shift (ppm)	Multiplicity	Notes	Citations
Residual ¹ H Signal (DMSO-d5)	~2.50	Quintet	The residual signal from incompletely deuterated solvent.	
¹³ C Signal	~39.52	Septet	Due to coupling with deuterium.	N/A
Residual Water (H ₂ O/HDO)	~3.33	Broad Singlet	Highly hygroscopic; shift can vary slightly with temperature and solute.	

Table 3: Recommended Sample Preparation Parameters for a Standard 5 mm NMR Tube

Parameter	Guideline for Small Molecules (<1000 g/mol)	Guideline for Proteins/Peptides	Citations
Analyte Mass	^1H NMR: 5-25 mg ^{13}C NMR: 50-100 mg	N/A	
Concentration	10-20 mg/mL (or 25-50 mM for MW ~400)	Proteins: 0.3-0.5 mM Peptides: 2-5 mM	
Solvent Volume	0.5 - 0.7 mL	0.5 - 0.7 mL	
Filling Height	4 - 5 cm	4 - 5 cm	

Experimental Workflow and Protocols

This section provides a detailed, step-by-step protocol for preparing a high-quality NMR sample using DMSO-d₆, with a focus on minimizing common issues such as water contamination and undissolved solids.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing an NMR sample using DMSO-d₆.

This protocol is suitable for most routine analyses of small molecules that are readily soluble in DMSO-d₆.

- **Weigh the Analyte:** Accurately weigh 5-25 mg of your solid sample for ¹H NMR (or 50-100 mg for ¹³C NMR) into a small, clean, and dry glass vial. Preparing the sample in a secondary vial rather than directly in the NMR tube is crucial for ensuring complete dissolution and allowing for filtration if necessary.
- **Add Solvent:** Using a clean, dry pipette, add approximately 0.6-0.7 mL of high-purity DMSO-d₆ to the vial.
- **Dissolve the Sample:** Gently swirl the vial or use a vortex mixer to completely dissolve the analyte. Visually inspect the solution against a light source to ensure no particulate matter remains.
- **Transfer to NMR Tube:** Using a clean glass Pasteur pipette, carefully transfer the clear solution into a high-quality 5 mm NMR tube. Avoid transferring any solid particles.
- **Filtration (If Necessary):** If the solution is not perfectly clear, push a small plug of cotton or glass wool into the neck of a Pasteur pipette. Filter the sample solution through this plug directly into the NMR tube to remove suspended impurities, which can degrade spectral quality by interfering with magnetic field shimming.
- **Capping and Sealing:** Securely place
- **To cite this document:** BenchChem. [Application Notes: Preparation of NMR Samples in Dimethyl Sulfoxide-d₆]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b120158#how-to-prepare-an-nmr-sample-using-dimethyl-sulfoxide-d6\]](https://www.benchchem.com/product/b120158#how-to-prepare-an-nmr-sample-using-dimethyl-sulfoxide-d6)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com